

# (3-(Methylsulfonamidomethyl)phenyl)boronic acid proper disposal procedures

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## Compound of Interest

Compound Name: (3-(Methylsulfonamidomethyl)phenyl)boronic acid

Cat. No.: B1592371

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As a Senior Application Scientist, my foremost priority is to empower our partners in research and development with the knowledge to not only achieve groundbreaking results but to do so in a manner that ensures the highest standards of safety and regulatory compliance. The proper management of chemical reagents, from receipt to disposal, is a cornerstone of a responsible and successful laboratory environment.

This guide provides a comprehensive, step-by-step protocol for the proper disposal of **(3-(Methylsulfonamidomethyl)phenyl)boronic acid** (CAS No. 148355-75-3). The procedures outlined herein are grounded in established safety protocols and regulatory standards, designed to protect laboratory personnel, the environment, and the integrity of your research. This is not merely a checklist, but a framework built on the principles of chemical hygiene and risk mitigation.

## Part 1: Hazard Profile and Essential Safety Precautions

Understanding the inherent risks of a compound is the first step in its safe management. **(3-(Methylsulfonamidomethyl)phenyl)boronic acid** is a compound that requires careful handling. Its hazard profile, summarized below, dictates the necessary safety measures.

Identifier	Information	Source(s)
Chemical Name	(3-(Methylsulfonamidomethyl)phenyl)boronic acid	<a href="#">[1]</a>
CAS Number	148355-75-3	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid	<a href="#">[1]</a>
GHS Pictogram	 alt text	<a href="#">[1]</a>
Signal Word	Warning	<a href="#">[1]</a>
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[2]</a>
Key Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P501: Dispose of contents/container to an approved waste disposal plant.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Immediate Control Measures: Your First Line of Defense

Before handling this chemical for any purpose, including disposal, the following control measures are mandatory. The causality is clear: preventing exposure is invariably simpler and safer than responding to it.

- Engineering Controls: All handling of **(3-(Methylsulfonamidomethyl)phenyl)boronic acid**, whether in solid form or in solution, must be conducted within a properly functioning and certified chemical fume hood.[5][6] This is critical to prevent the inhalation of fine dust particles or aerosols, directly addressing the H335 respiratory irritation hazard.
- Personal Protective Equipment (PPE): A complete ensemble of PPE is required to prevent dermal and ocular exposure.
  - Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in conjunction with goggles if there is a significant splash risk.[5]
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Always inspect gloves for tears or punctures before use and dispose of contaminated gloves as hazardous waste.[3][4]
  - Protective Clothing: A lab coat must be worn and kept fully fastened. Ensure it is laundered professionally and not taken home.[5]

## Part 2: The Disposal Workflow: A Step-by-Step Protocol

The disposal of **(3-(Methylsulfonamidomethyl)phenyl)boronic acid** must be managed as hazardous waste. Under no circumstances should this chemical or its containers be disposed of in standard trash or down the drain.[5][7]

### Step 1: Waste Segregation

Proper segregation is the foundation of safe chemical waste management. Incompatible chemicals, when mixed, can result in violent reactions, heat generation, or the release of toxic gases.[7][8]

- Action: Designate a specific waste container solely for **(3-(Methylsulfonamidomethyl)phenyl)boronic acid** and materials contaminated with it.
- Causality: Boronic acids are acidic and should not be mixed with bases, strong oxidizing agents, or other reactive waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[5][8]

## Step 2: Waste Collection and Containment

Collect all forms of waste in appropriately designated, robust, and clearly labeled containers.

- Solid Waste:
  - Procedure: Place unused or expired **(3-(Methylsulfonamidomethyl)phenyl)boronic acid**, along with any contaminated consumables (e.g., weighing papers, wipes, gloves), directly into a sealable container designated for solid hazardous waste.[5]
  - Container: Use a wide-mouth, high-density polyethylene (HDPE) or other compatible plastic container with a secure, screw-on cap.[8][9]
- Liquid Waste:
  - Procedure: If the compound is in solution, collect it in a dedicated container for liquid hazardous waste.[5]
  - Container: Use a sealable, chemical-resistant bottle (e.g., HDPE or glass, if compatible with the solvent) with a screw cap. Ensure the container has at least one inch of headspace to allow for vapor expansion.[9] Never use food-grade containers.[9]

## Step 3: Hazardous Waste Labeling

Accurate and complete labeling is a strict regulatory requirement under the EPA's Resource Conservation and Recovery Act (RCRA).[10][11] It ensures safe handling and proper final disposal.

- Action: Affix a completed hazardous waste label to the container before adding the first drop of waste.

- Required Information: The label must clearly state:
  - The words "Hazardous Waste".[\[10\]](#)[\[11\]](#)
  - The full chemical name: "**(3-(Methylsulfonamidomethyl)phenyl)boronic acid**". Do not use abbreviations.[\[5\]](#)
  - The CAS Number: 148355-75-3.
  - An indication of the hazards (e.g., "Irritant," "Harmful," or the appropriate GHS pictogram).[\[10\]](#)[\[11\]](#)
  - The accumulation start date (the date the first waste is added).

## Step 4: On-Site Storage in a Satellite Accumulation Area (SAA)

Laboratories are permitted to store hazardous waste at or near the point of generation in a designated Satellite Accumulation Area (SAA) pending pickup.[\[9\]](#)[\[12\]](#)

- Procedure:
  - Keep the waste container securely sealed at all times, except when adding waste.[\[9\]](#)
  - Store the container in a designated SAA, which must be under the direct control of laboratory personnel.[\[12\]](#)
  - The SAA should be in a secondary containment tray to contain any potential leaks.
  - Store away from incompatible materials and high-traffic areas.

## Step 5: Final Disposal

- Action: Once the waste container is full (not exceeding 90% capacity) or has been in the SAA for the maximum allowed time (typically up to one year for partially filled containers), contact your institution's EHS department to arrange for pickup.[\[8\]](#)[\[9\]](#)

- Responsibility: Only licensed hazardous waste contractors are permitted to transport and dispose of this material.

## Part 3: Decontamination of Empty Containers

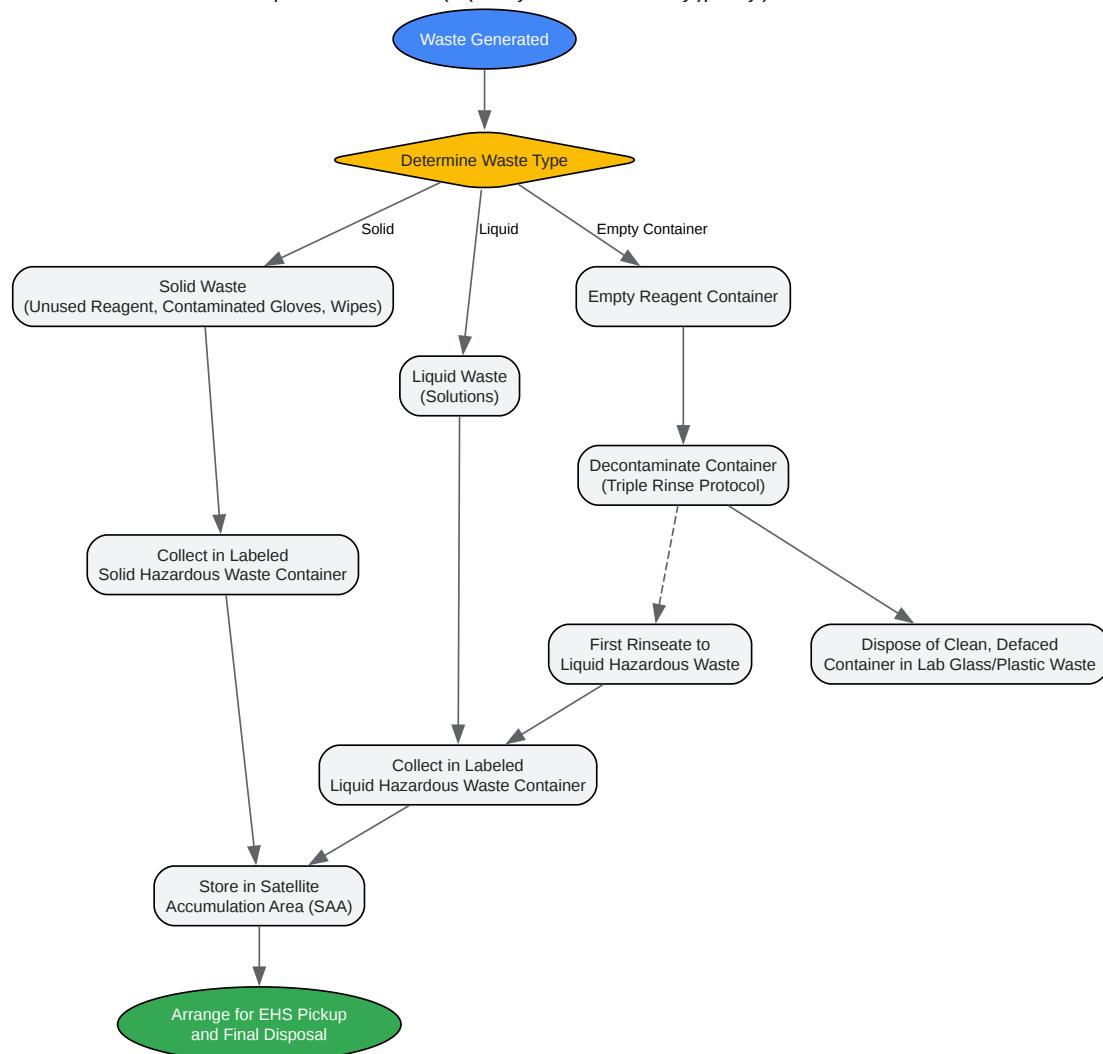
Empty containers that once held **(3-(Methylsulfonamidomethyl)phenyl)boronic acid** must be decontaminated before they can be disposed of as non-hazardous waste.[\[5\]](#)[\[6\]](#) Residual amounts of the chemical can still pose a significant hazard.

- Initial Rinse: In a chemical fume hood, rinse the empty container three times with a suitable solvent (e.g., acetone or ethanol).[\[6\]](#)
- Collect Rinseate: The first rinseate is considered hazardous waste. It must be collected and added to your designated liquid hazardous waste container for this chemical stream.[\[5\]](#)[\[13\]](#) Subsequent rinses may also need to be collected, depending on institutional policy.[\[5\]](#)
- Dry: Allow the rinsed container to air dry completely in the back of the fume hood.
- Deface Label: Completely remove or obliterate the original manufacturer's label.[\[5\]](#)[\[6\]](#)
- Final Disposal: The clean, dry, and unlabeled container can now be disposed of in the appropriate laboratory glassware or plastic recycling stream.[\[6\]](#)

## Part 4: Visualizing the Disposal Workflow

To ensure clarity, the following diagram outlines the decision-making process for managing waste generated from **(3-(Methylsulfonamidomethyl)phenyl)boronic acid**.

## Disposal Workflow for (3-(Methylsulfonamidomethyl)phenyl)boronic acid

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Caption: Decision workflow for proper waste stream management.

## Part 5: The Regulatory Framework

Adherence to this guide ensures compliance with key regulations designed to protect laboratory workers and the environment.

Regulatory Body	Standard/Act	Core Requirement	Source(s)
OSHA	Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450)	Mandates that employers develop and implement a written Chemical Hygiene Plan (CHP). This plan must include policies, procedures, and responsibilities for the safe handling and disposal of all hazardous chemicals.	<a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a>
EPA	Resource Conservation and Recovery Act (RCRA)	Governs the management of hazardous waste from its point of generation to its final disposal ("cradle-to-grave"). It sets forth strict requirements for waste characterization, labeling, accumulation, and transport.	<a href="#">[11]</a> <a href="#">[17]</a>

By following these procedures, you are upholding the tenets of your institution's Chemical Hygiene Plan and complying with federal law. Always consult your local EHS office for specific institutional requirements that may supplement these guidelines.

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